

# 2,3-Dichloro-5-nitrobenzodifluoride CAS number and properties

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## Compound of Interest

Compound Name: 2,3-Dichloro-5-nitrobenzodifluoride

Cat. No.: B1410694

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## Technical Guide: 2,3-Dichloro-5-nitrobenzotrifluoride

An In-depth Examination of its Properties, Synthesis, and Applications in Research and Development

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The initial topic requested was "**2,3-Dichloro-5-nitrobenzodifluoride**." However, publicly available scientific literature and chemical databases predominantly refer to "2,3-Dichloro-5-nitrobenzotrifluoride" with the CAS number 400-65-7. This guide will focus on the latter compound, assuming a typographical error in the original query. Furthermore, while general information for 2,3-Dichloro-5-nitrobenzotrifluoride is available, specific quantitative data such as melting and boiling points, detailed experimental protocols, and spectroscopic data are not readily found in public databases. Therefore, for illustrative purposes, this guide will present some data from its close isomer, 2,4-Dichloro-5-nitrobenzotrifluoride (CAS 400-70-4), and will clearly denote when this is the case.

## Introduction

2,3-Dichloro-5-nitrobenzotrifluoride is a highly functionalized aromatic compound that serves as a critical intermediate in various fields of chemical synthesis.<sup>[1][2]</sup> Its molecular architecture, featuring two chlorine atoms, a nitro group, and a trifluoromethyl group on a benzene ring,

provides multiple reactive sites for further chemical modifications.[2] This trifecta of functional groups, particularly the electron-withdrawing nature of the nitro and trifluoromethyl groups, makes it a valuable building block in the synthesis of complex molecules.[1] Consequently, it finds significant utility in the pharmaceutical, agrochemical, and materials science sectors.[1][2] In the pharmaceutical industry, it is a key precursor for the synthesis of Active Pharmaceutical Ingredients (APIs).[1] Its structural attributes are also leveraged in the development of novel pesticides and herbicides in the agrochemical field.[1] Furthermore, its derivatives are explored for the creation of advanced polymers and electronic materials.[1]

## Chemical and Physical Properties

While specific experimental data for 2,3-Dichloro-5-nitrobenzotrifluoride is scarce, the general properties are summarized below. For a more detailed, quantitative perspective, the properties of its isomer, 2,4-Dichloro-5-nitrobenzotrifluoride, are also provided for reference.

Table 1: General and Physicochemical Properties

Property	2,3-Dichloro-5-nitrobenzotrifluoride	2,4-Dichloro-5-nitrobenzotrifluoride (Isomer for Reference)
CAS Number	400-65-7[3]	400-70-4[4]
Molecular Formula	C <sub>7</sub> H <sub>2</sub> Cl <sub>2</sub> F <sub>3</sub> NO <sub>2</sub> [3]	C <sub>7</sub> H <sub>2</sub> Cl <sub>2</sub> F <sub>3</sub> NO <sub>2</sub> [4]
Molecular Weight	260.00 g/mol [3]	259.99 g/mol [5]
Appearance	White powder[1]	Light yellow to orange powder/crystal[5]
Melting Point	Data not available	55-57 °C[4]
Boiling Point	Data not available	264.9 °C at 760 mmHg[6]
Solubility	Data not available	Insoluble in water[4]
Purity	Typically ~97%[1]	>98.0% (GC)[5]

## Synthesis and Experimental Protocols

The primary route for synthesizing chlorinated nitrobenzotrifluorides involves the nitration of a corresponding dichlorobenzotrifluoride precursor.<sup>[7]</sup> A plausible experimental protocol for the synthesis of 2,3-Dichloro-5-nitrobenzotrifluoride is detailed below. This is a representative procedure based on general nitration reactions of similar compounds.

## Representative Synthesis of 2,3-Dichloro-5-nitrobenzotrifluoride

Reaction: Nitration of 2,3-Dichlorobenzotrifluoride.

Reagents:

- 2,3-Dichlorobenzotrifluoride
- Fuming Nitric Acid (90%)
- Concentrated Sulfuric Acid (98%)
- Ice
- Dichloromethane (or other suitable organic solvent)
- Saturated Sodium Bicarbonate solution
- Brine
- Anhydrous Magnesium Sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, carefully add concentrated sulfuric acid.
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add fuming nitric acid to the sulfuric acid with continuous stirring to create the nitrating mixture.

- Once the nitrating mixture is prepared and cooled, slowly add 2,3-Dichlorobenzotrifluoride dropwise, ensuring the temperature does not exceed 10 °C.
- After the addition is complete, allow the reaction to stir at room temperature for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture slowly over crushed ice with vigorous stirring.
- The crude product should precipitate out of the aqueous solution.
- Extract the product with dichloromethane.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude product can be further purified by recrystallization or column chromatography.

## Spectroscopic Data

Specific spectroscopic data for 2,3-Dichloro-5-nitrobenzotrifluoride is not readily available. However, the expected spectral characteristics can be inferred from its isomer, 2,4-Dichloro-5-nitrobenzotrifluoride.

Table 2: Representative Spectroscopic Data of 2,4-Dichloro-5-nitrobenzotrifluoride (Isomer for Reference)

Technique	Data
$^1\text{H}$ NMR	Data available, confirms aromatic protons.[8]
$^{13}\text{C}$ NMR	Data available, confirms the carbon skeleton.[8]
FT-IR	Data available, shows characteristic peaks for nitro and C-F bonds.[8][9]
Mass Spectrometry	Data available, confirms the molecular weight. [9]

## Safety and Handling

A specific Safety Data Sheet (SDS) for 2,3-Dichloro-5-nitrobenzotrifluoride is not publicly available. The safety information for the isomeric 2,4-Dichloro-5-nitrobenzotrifluoride indicates that this class of compounds should be handled with care.[10]

Table 3: Hazard Information for 2,4-Dichloro-5-nitrobenzotrifluoride (Isomer for Reference)

Hazard Category	Description
Acute Toxicity	Harmful if swallowed.[10]
Skin Corrosion/Irritation	Causes skin irritation.[10]
Eye Damage/Irritation	Causes serious eye irritation.[10]
Target Organ Toxicity	May cause respiratory irritation.[10]

### Handling Precautions:

- Use in a well-ventilated area or with a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

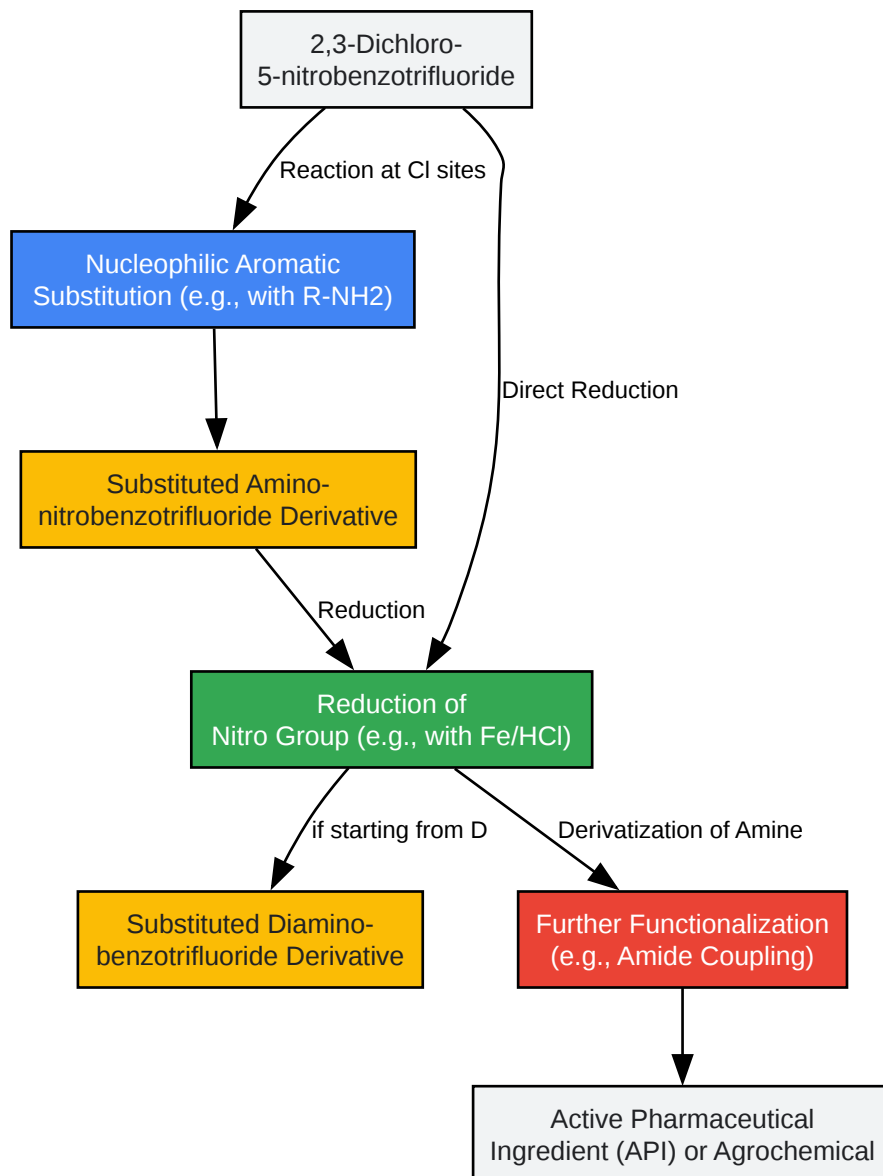
## Applications in Drug Development and Agrochemicals

The reactivity of the chlorine and nitro groups on the benzo-trifluoride scaffold makes this compound a versatile starting material for creating a diverse range of derivatives.

### Role as a Chemical Intermediate

The general workflow for utilizing 2,3-Dichloro-5-nitrobenzo-trifluoride as a chemical intermediate is depicted below. The chlorine atoms can be substituted via nucleophilic aromatic substitution, and the nitro group can be reduced to an amine, which can then be further functionalized.

## General Synthetic Utility of 2,3-Dichloro-5-nitrobenzotrifluoride

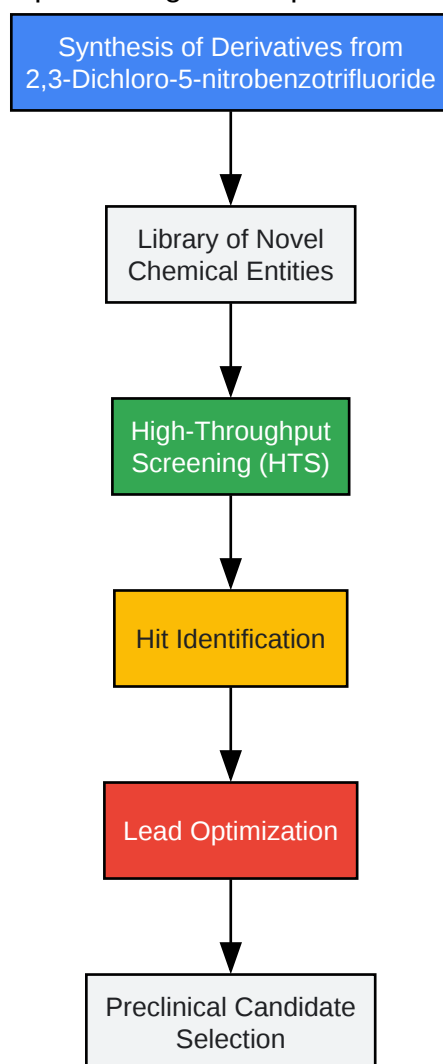
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Caption: Synthetic pathways from 2,3-Dichloro-5-nitrobenzotrifluoride.

## Conceptual Drug Development Workflow

The integration of intermediates like 2,3-Dichloro-5-nitrobenzotrifluoride into a drug discovery pipeline follows a structured process from initial synthesis to preclinical evaluation.

#### Conceptual Drug Development Workflow



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## References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. 2,3-dichloro-5-nitro-benzotrifluoride - CAS:400-65-7 - Sunway Pharm Ltd [3wpharm.com]
- 4. 2,4-Dichloro-5-nitrobenzotrifluoride CAS#: 400-70-4 [m.chemicalbook.com]
- 5. cymitquimica.com [cymitquimica.com]
- 6. echemi.com [echemi.com]
- 7. 1,2-Dichloro-5-nitro-3-(trifluoromethyl)benzene CAS#: 400-65-7 [m.chemicalbook.com]
- 8. 2,4-Dichloro-5-nitrobenzotrifluoride | C7H2Cl2F3NO2 | CID 621179 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2,4-Dichloro-5-nitrobenzotrifluoride(400-70-4) IR Spectrum [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
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